

# Molecular weight and formula of (2-Chloro-6-nitrophenyl)methanamine

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## Compound of Interest

Compound Name: (2-Chloro-6-nitrophenyl)methanamine

Cat. No.: B1348359

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## In-Depth Technical Guide: (2-Chloro-6-nitrophenyl)methanamine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(2-Chloro-6-nitrophenyl)methanamine**, a substituted aromatic amine of interest in various chemical and pharmaceutical research fields. This document consolidates its chemical properties, a plausible synthetic route, and an analysis of its potential biological significance based on related compounds.

## Core Compound Data

**(2-Chloro-6-nitrophenyl)methanamine** is a chemical compound with the molecular formula  $C_7H_7ClN_2O_2$ .<sup>[1][2][3]</sup> Its chemical structure consists of a benzene ring substituted with a chlorine atom and a nitro group at positions 2 and 6, respectively, and a methanamine group at position 1.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>7</sub> ClN <sub>2</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	186.59 g/mol	<a href="#">[1]</a>
CAS Number	101252-73-7	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Canonical SMILES	C1=CC(=C(C(=C1)Cl)N)C-- INVALID-LINK--[O-]	
Physical Form	Liquid	<a href="#">[4]</a>

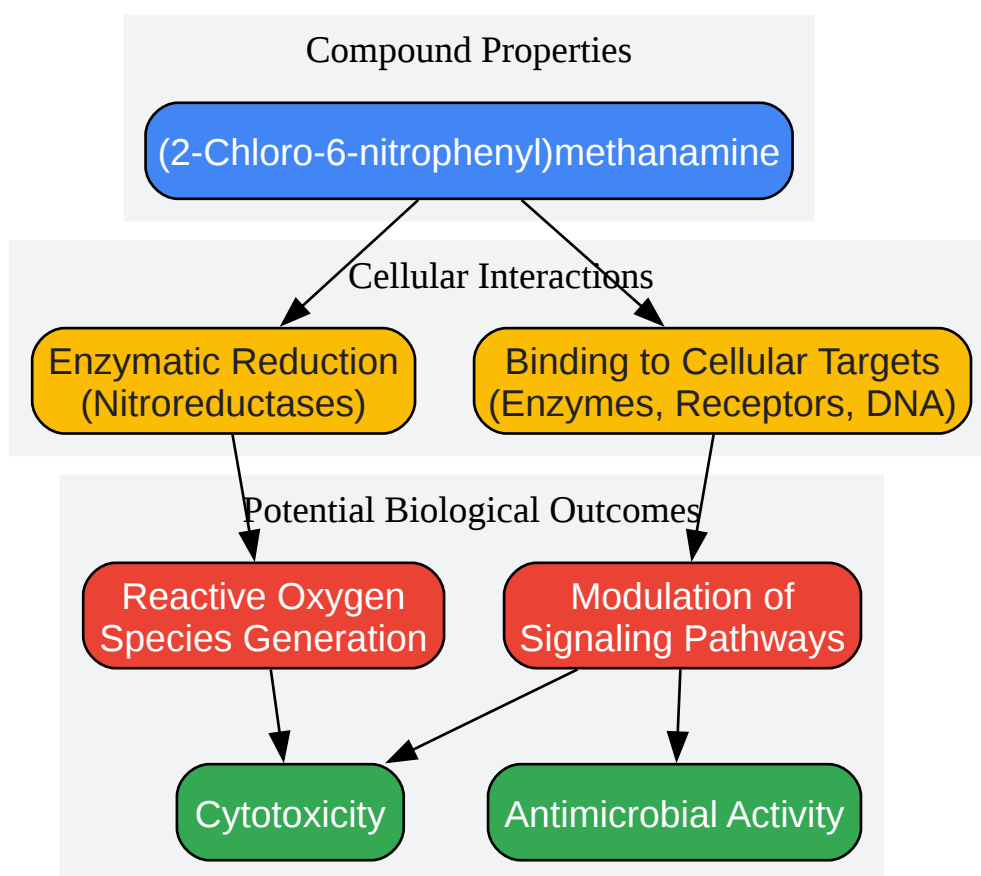
## Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **(2-Chloro-6-nitrophenyl)methanamine** is not readily available in the reviewed literature, a highly plausible synthetic route is through the reductive amination of 2-chloro-6-nitrobenzaldehyde. This common and versatile reaction in organic chemistry involves the conversion of a carbonyl group to an amine through an intermediate imine.

### Proposed Synthetic Pathway:

The synthesis can be conceptualized as a two-step process occurring in a single pot:

- **Imine Formation:** 2-chloro-6-nitrobenzaldehyde reacts with an amine source, such as ammonia, to form the corresponding imine.
- **Reduction:** The intermediate imine is then reduced to the desired primary amine, **(2-Chloro-6-nitrophenyl)methanamine**.



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## References

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